

# Molecular weight and formula of (2,4-Dipropoxypyhenyl)boronic acid

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## Compound of Interest

Compound Name: (2,4-Dipropoxypyhenyl)boronic acid

Cat. No.: B138355

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## An In-depth Technical Guide on (2,4-Dipropoxypyhenyl)boronic acid

This guide provides an overview of the chemical properties of **(2,4-Dipropoxypyhenyl)boronic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

## Molecular Profile

**(2,4-Dipropoxypyhenyl)boronic acid** is an organic compound with significant potential in various chemical syntheses. A clear understanding of its molecular weight and formula is fundamental for its application in experimental research.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>19</sub> BO <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	238.09 g/mol <a href="#">[1]</a>

## Experimental Protocols

The determination of the molecular weight of **(2,4-Dipropoxypyhenyl)boronic acid** is based on its chemical formula. The process involves the summation of the atomic weights of each constituent atom.

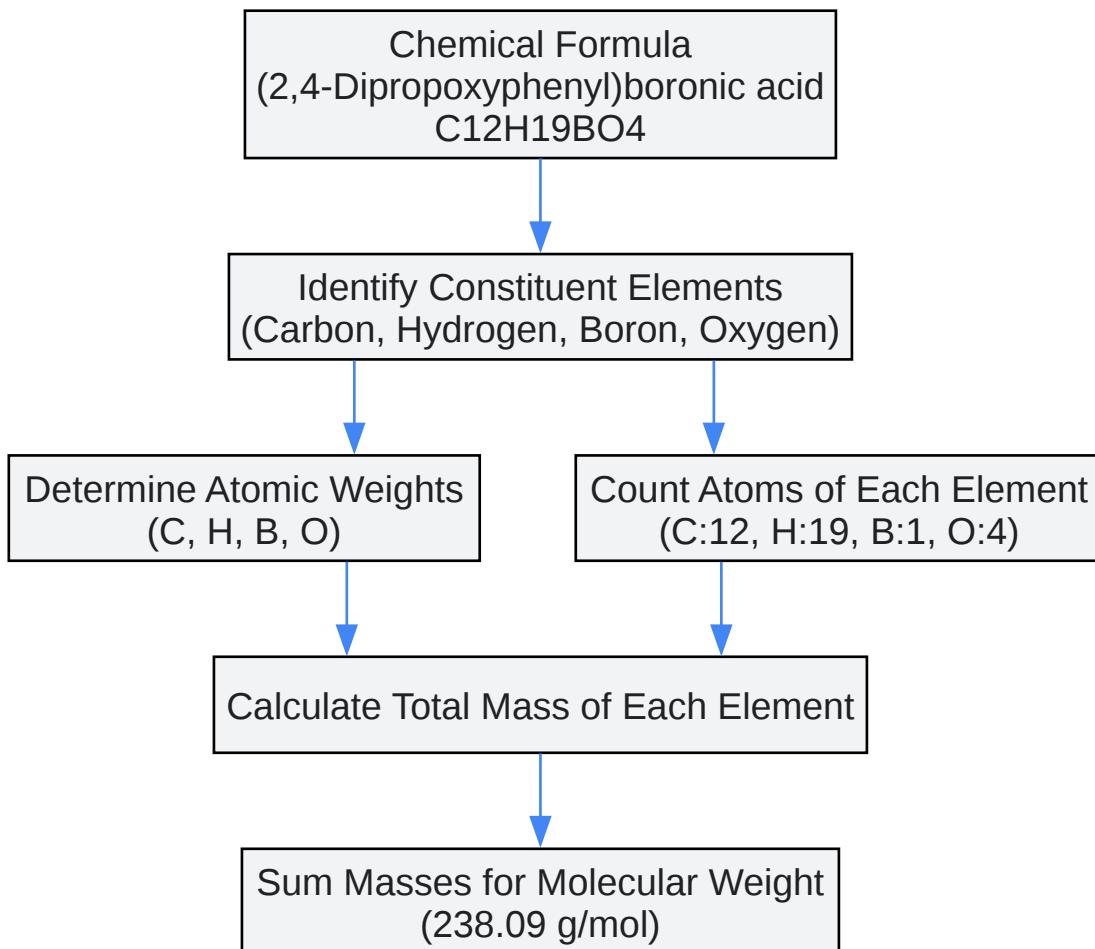
### Methodology for Molecular Weight Calculation:

- Identify the elements present: The chemical formula C<sub>12</sub>H<sub>19</sub>BO<sub>4</sub> indicates the presence of Carbon (C), Hydrogen (H), Boron (B), and Oxygen (O).[\[1\]](#)
- Determine the number of atoms for each element: The formula shows 12 Carbon atoms, 19 Hydrogen atoms, 1 Boron atom, and 4 Oxygen atoms.
- Ascertain the atomic weight of each element:
  - Carbon (C): ~12.01 g/mol
  - Hydrogen (H): ~1.008 g/mol
  - Boron (B): ~10.81 g/mol
  - Oxygen (O): ~16.00 g/mol
- Calculate the total weight for each element:
  - Carbon:  $12 * 12.01 = 144.12$  g/mol
  - Hydrogen:  $19 * 1.008 = 19.152$  g/mol
  - Boron:  $1 * 10.81 = 10.81$  g/mol
  - Oxygen:  $4 * 16.00 = 64.00$  g/mol
- Sum the weights to find the molecular weight:
  - $144.12 + 19.152 + 10.81 + 64.00 = 238.082$  g/mol

The calculated molecular weight is approximately 238.09 g/mol .

## Diagrammatic Representation

The logical workflow for determining the molecular weight of **(2,4-Dipropoxyphenyl)boronic acid** is illustrated below.

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## References

- 1. 2,4-DIPOXYPHENYLBORONIC ACID - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Molecular weight and formula of (2,4-Dipropoxyphenyl)boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b138355#molecular-weight-and-formula-of-2-4-dipropoxyphenyl-boronic-acid>

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